

Comparison of Compound X vs. Placebo in Preclinical Models

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Introduction

Compound X is a novel small molecule inhibitor of the pro-inflammatory cytokine, Tumor Necrosis Factor-alpha (TNF- α). This guide summarizes the key findings from preclinical studies designed to evaluate the therapeutic potential of Compound X in a murine model of rheumatoid arthritis, comparing its efficacy against a placebo control.

Quantitative Data Summary

The following tables present a summary of the key quantitative data obtained from a 28-day preclinical study in a collagen-induced arthritis (CIA) mouse model.

Table 1: Efficacy of Compound X on Arthritis Severity

Parameter	Placebo (n=10)	Compound X (10 mg/kg, n=10)	p-value
Mean Arthritis Score (Day 28)	12.5 ± 1.8	4.2 ± 0.9	< 0.001
Paw Thickness (mm, Day 28)	4.1 ± 0.5	2.3 ± 0.3	< 0.001
Incidence of Severe Arthritis (%)	80%	10%	< 0.01



Table 2: Effect of Compound X on Serum Biomarkers

Biomarker	Placebo (n=10)	Compound X (10 mg/kg, n=10)	p-value
TNF-α (pg/mL)	150.3 ± 25.1	45.7 ± 10.2	< 0.001
IL-6 (pg/mL)	85.2 ± 15.8	20.1 ± 5.4	< 0.001
C-Reactive Protein (mg/L)	5.2 ± 1.1	1.3 ± 0.4	< 0.001

Experimental Protocols

- 1. Collagen-Induced Arthritis (CIA) Model
- Animal Model: Male DBA/1 mice, aged 8-10 weeks.
- Induction: Mice were immunized on Day 0 with an emulsion of bovine type II collagen (100 μg) in Complete Freund's Adjuvant (CFA) via intradermal injection at the base of the tail. On Day 21, a booster injection of bovine type II collagen (100 μg) in Incomplete Freund's Adjuvant (IFA) was administered.
- Treatment: From Day 21 to Day 49, mice were orally administered either Compound X (10 mg/kg body weight) or a vehicle (placebo) once daily.
- Efficacy Assessment: Arthritis severity was scored three times a week using a scale of 0-4 for each paw (0=normal, 1=mild swelling, 2=moderate swelling, 3=severe swelling, 4=ankylosis). Paw thickness was measured using a digital caliper.

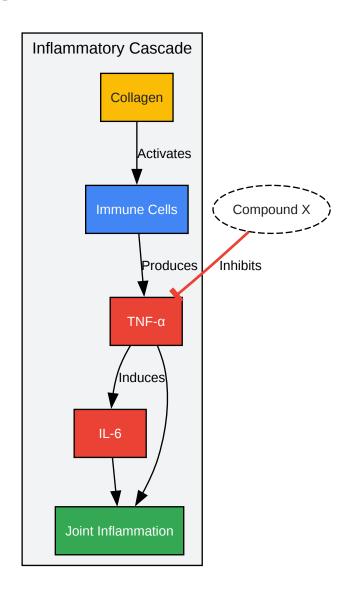
2. Biomarker Analysis

- Sample Collection: Blood samples were collected via cardiac puncture at the end of the study (Day 49). Serum was isolated by centrifugation.
- ELISA: Serum levels of TNF-α and IL-6 were quantified using commercially available enzyme-linked immunosorbent assay (ELISA) kits, following the manufacturer's instructions.



• CRP Measurement: C-Reactive Protein (CRP) levels were measured using a mouse-specific CRP ELISA kit.

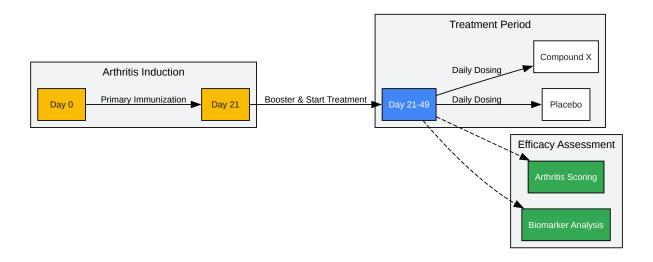
Visualizations



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Caption: Mechanism of action of Compound X in the inflammatory cascade.





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Caption: Workflow of the preclinical study in the CIA mouse model.

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